

Essential Safety and Operational Guide for Handling H-Met-His-OH

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Compound of Interest

Compound Name: H-Met-His-OH

Cat. No.: B084391

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This guide provides immediate, essential safety protocols and logistical information for handling the dipeptide L-Methionyl-L-Histidine (**H-Met-His-OH**), CAS Number 14486-12-5. Adherence to these procedures is critical for ensuring personal safety, maintaining research integrity, and promoting a secure laboratory environment.

Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **H-Met-His-OH** is not readily available, a comprehensive PPE strategy can be formulated based on the known properties of its constituent amino acids, L-Methionine and L-Histidine, and general guidelines for handling peptides. The following table summarizes the recommended PPE.

PPE Category	Item	Specifications and Use
Eye and Face Protection	Safety Goggles	Required to protect against dust particles and potential splashes. Should meet appropriate national standards.
Hand Protection	Disposable Nitrile Gloves	Minimum requirement for incidental contact. Gloves should be inspected before use and removed promptly if contaminated. [1]
Body Protection	Laboratory Coat	Standard lab coats are required to protect skin and clothing from potential contamination.
Respiratory Protection	Dust Mask/Respirator	Recommended when weighing and handling the lyophilized powder to prevent inhalation of fine particles. [2]

Operational Plan: Handling and Storage

Proper handling and storage are crucial for maintaining the integrity and stability of **H-Met-His-OH**.

Storage of Lyophilized Powder:

- For long-term storage, keep the lyophilized peptide at -20°C or colder in a tightly sealed container, protected from light.[\[3\]](#)
- Peptides containing Methionine are susceptible to oxidation; consider storing in an oxygen-free atmosphere.[\[3\]](#)
- Since peptides can be hygroscopic, allow the vial to warm to room temperature in a desiccator before opening to prevent moisture absorption.

Reconstitution of Lyophilized Powder:

The following is a step-by-step protocol for the reconstitution of lyophilized **H-Met-His-OH**:

- **Equilibration:** Allow the vial of lyophilized peptide to reach room temperature in a desiccator before opening. This prevents condensation from forming inside the vial.
- **Solvent Selection:** The choice of solvent depends on the peptide's properties. For a dipeptide like **H-Met-His-OH**, sterile water, phosphate-buffered saline (PBS), or other aqueous buffers are generally suitable.
- **Solvent Addition:** Using a sterile pipette, slowly add the calculated volume of solvent to the vial. To avoid foaming or peptide aggregation, gently run the solvent down the side of the vial.
- **Dissolution:** Gently swirl or rock the vial to dissolve the peptide. If necessary, sonication can be used to aid dissolution. Avoid vigorous shaking, as this can denature the peptide.
- **Aliquotting:** Once the peptide is fully dissolved, it is recommended to create single-use aliquots to avoid repeated freeze-thaw cycles, which can degrade the peptide.
- **Storage of Reconstituted Peptide:** Store the aliquoted peptide solutions at -20°C or -80°C. Peptide solutions are significantly less stable than their lyophilized form.

Disposal Plan

All materials that have come into contact with **H-Met-His-OH**, including used vials, pipette tips, and gloves, should be treated as chemical waste.

- **Solid Waste:** Collect all contaminated solid materials in a designated and clearly labeled hazardous waste container.
- **Aqueous Waste:** Collect aqueous solutions containing the peptide as chemical waste. Do not pour down the drain.
- **Disposal Method:** Follow all federal, state, and local environmental regulations for chemical waste disposal. A common method for peptide disposal is to dissolve the material in a

combustible solvent and incinerate it in a chemical incinerator equipped with an afterburner and scrubber.

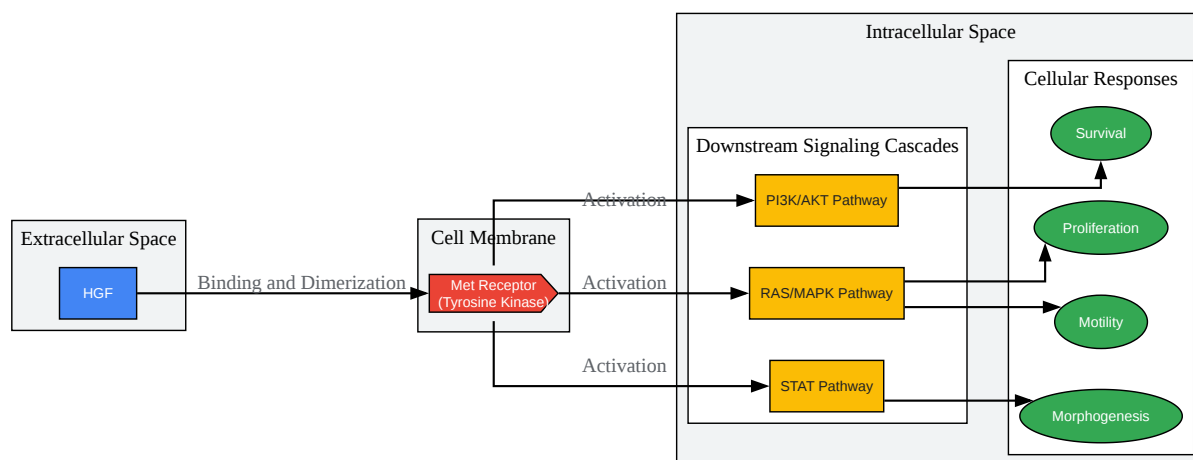
Quantitative Toxicological Data

While specific toxicological data for **H-Met-His-OH** is not available, the acute oral toxicity data for its constituent amino acids are presented below. It is important to note that the toxicity of the dipeptide may differ from its individual components.

Substance	CAS Number	LD50 (Oral, Rat)
L-Methionine	63-68-3	> 36,000 mg/kg
L-Histidine	71-00-1	> 15,000 mg/kg

HGF/Met Signaling Pathway

H-Met-His-OH may be studied in the context of the Hepatocyte Growth Factor (HGF)/Met signaling pathway, which is crucial for various cellular processes. The diagram below illustrates a simplified overview of this pathway.



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Simplified HGF/Met Signaling Pathway

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